

Biological Screening of 12-Hydroxyalbrassitriol: A Review of Available Data

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Compound of Interest

Compound Name: 12-Hydroxyalbrassitriol

Cat. No.: B12372649

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Despite a comprehensive search of available scientific literature, no specific studies detailing the biological screening, including anticancer or anti-inflammatory activities, of **12-Hydroxyalbrassitriol** were identified. The current body of research does not provide quantitative data, experimental protocols, or established signaling pathways directly associated with this specific compound.

The initial investigation sought to collate and present an in-depth technical guide on the biological activities of **12-Hydroxyalbrassitriol** for researchers, scientists, and drug development professionals. However, the search for primary literature and reviews focusing on this molecule did not yield any relevant results. While searches were conducted for its potential anticancer and anti-inflammatory effects, as well as its mechanism of action, no dedicated studies were found.

Information on related compounds and broader chemical classes, such as macrolactones and various plant-derived extracts, is available and suggests potential for biological activity in similar structures.^[1] For instance, macrolactones, a broad class of molecules, are known to regulate multiple signaling pathways in cancer cells and have demonstrated potential anticancer effects.^[1] Similarly, various studies have explored the anti-inflammatory and anticancer properties of compounds like hydroxytyrosol and extracts from plants such as *Averrhoa carambola*.^{[2][3][4]} These studies highlight the diverse biological activities of natural and synthetic compounds. However, this information is not directly applicable to **12-Hydroxyalbrassitriol**.

The synthesis of structurally related molecules, such as 12-hydroxy-13-methylpodocarpa-9,11,13-trien-3-one, has been documented, indicating that synthetic routes to similar chemical scaffolds are established.[5] This could provide a foundation for the future synthesis and subsequent biological evaluation of **12-Hydroxyalbrassitriol**.

Conclusion:

At present, there is a significant gap in the scientific literature regarding the biological activities of **12-Hydroxyalbrassitriol**. No data is available to populate tables on its efficacy, nor are there established experimental protocols or signaling pathways to visualize. This presents an opportunity for future research to explore the synthesis and biological screening of this compound to determine its potential therapeutic value. Researchers interested in this area would need to initiate primary research, including in vitro and in vivo studies, to elucidate any potential anticancer, anti-inflammatory, or other biological effects.

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References

- 1. Anticancer activities, structure-activity relationship, and mechanism of action of 12-, 14-, and 16-membered macrolactones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Hydroxytyrosol: A Promising Therapeutic Agent for Mitigating Inflammation and Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Ethanolic Extract of Averrhoa carambola Leaf Has an Anticancer Activity on Triple-Negative Breast Cancer Cells: An In Vitro Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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